

1-(2-Iodoethynyl)cyclohexan-1-ol CAS number and identifiers

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Compound of Interest

Compound Name: 1-(2-Iodoethynyl)cyclohexan-1-ol

CAS No.: 90086-65-0

Cat. No.: B12055732

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Technical Monograph: 1-(2-Iodoethynyl)cyclohexan-1-ol Executive Summary & Chemical Identity

1-(2-Iodoethynyl)cyclohexan-1-ol is a functionalized alkynyl carbinol serving as a high-value building block in organic synthesis. Characterized by the presence of a terminal iodoalkyne moiety adjacent to a tertiary alcohol, it exhibits unique reactivity profiles ideal for C–C bond formation via cross-coupling reactions (e.g., Cadiot-Chodkiewicz, Sonogashira) and heterocycle synthesis.

This guide provides a rigorous technical analysis of its properties, synthesis, and applications, designed for researchers requiring high-purity preparation and utilization of this intermediate.

Chemical Identifiers & Properties

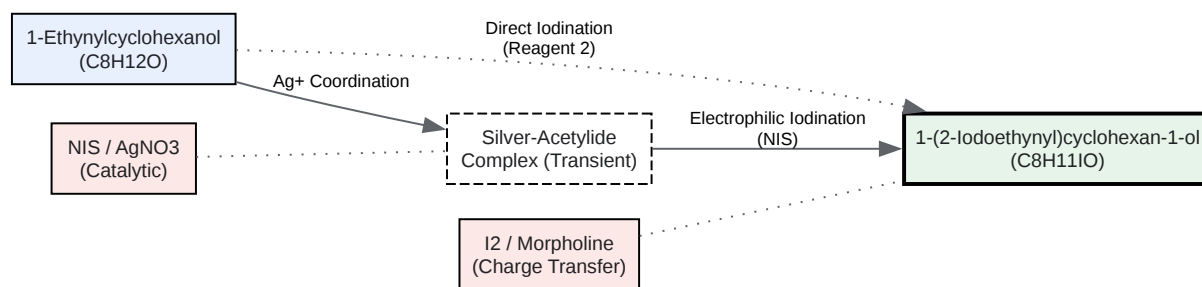
Parameter	Technical Specification
Chemical Name	1-(2-Iodoethynyl)cyclohexan-1-ol
CAS Number	90086-65-0
Synonyms	(Iodoethynyl)-1-cyclohexanol; 1-Hydroxy-1-(iodoethynyl)cyclohexane
Molecular Formula	C ₈ H ₁₁ IO
Molecular Weight	250.08 g/mol
SMILES	OC1(CCCCC1)C#CI
Physical State	Viscous oil or low-melting solid (dependent on purity)
Boiling Point	~283.8°C (Predicted at 760 mmHg)
Solubility	Soluble in CH ₂ Cl ₂ , THF, Et ₂ O, EtOAc; Insoluble in water
Stability	Light-sensitive; Thermally unstable >100°C; Potential shock sensitivity

Synthesis & Production Protocols

The synthesis of **1-(2-iodoethynyl)cyclohexan-1-ol** is achieved via the electrophilic iodination of 1-ethynylcyclohexanol (CAS 78-27-3). Two protocols are presented: the Silver-Catalyzed Method (Standard) for highest purity, and the Metal-Free Method (Green) for avoiding heavy metal contamination.

Reaction Logic & Pathway

The transformation relies on the activation of the terminal alkyne C-H bond. The acidity of the acetylenic proton (pK_a ~25) allows for deprotonation or direct electrophilic substitution.



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Figure 1: Mechanistic pathways for the iodination of 1-ethynylcyclohexanol.

Protocol A: Silver-Catalyzed Iodination (Standard)

Objective: Preparation of high-purity product (>98%) for drug discovery applications.

Reagents:

- 1-Ethynylcyclohexanol (1.0 equiv)[1]
- N-Iodosuccinimide (NIS) (1.1 equiv)
- Silver Nitrate (AgNO_3) (0.05 equiv)
- Solvent: Acetone or Acetonitrile (Dry)

Step-by-Step Methodology:

- Dissolution: In a flame-dried round-bottom flask wrapped in aluminum foil (light protection), dissolve 1-ethynylcyclohexanol (10 mmol) in dry acetone (20 mL).
- Catalyst Addition: Add AgNO_3 (0.5 mmol, 85 mg). Stir for 5 minutes until dissolved.
- Iodination: Add NIS (11 mmol, 2.48 g) in one portion. The reaction is slightly exothermic.
- Reaction Monitoring: Stir at room temperature for 2–4 hours. Monitor by TLC (Hexane/EtOAc 4:1). The product ($R_f \sim 0.4$) will appear less polar than the starting material.

- Quench: Dilute with Et₂O (50 mL) and wash with water (2 x 20 mL) followed by saturated Na₂S₂O₃ (to remove excess iodine/NIS).
- Purification: Dry organic layer over MgSO₄, filter, and concentrate in vacuo at <30°C. Purify via flash column chromatography (Silica gel, Hexane/EtOAc gradient).

Critical Note: Silver acetylides can be explosive. Do not isolate the intermediate. Ensure complete quenching.

Protocol B: Metal-Free Oxidative Iodination

Objective: Synthesis without metal residues, suitable for late-stage functionalization.

Reagents:

- 1-Ethynylcyclohexanol (1.0 equiv)^[1]
- Iodine (I₂) (1.1 equiv)
- Morpholine (3.0 equiv)
- Solvent: Benzene or Toluene

Methodology:

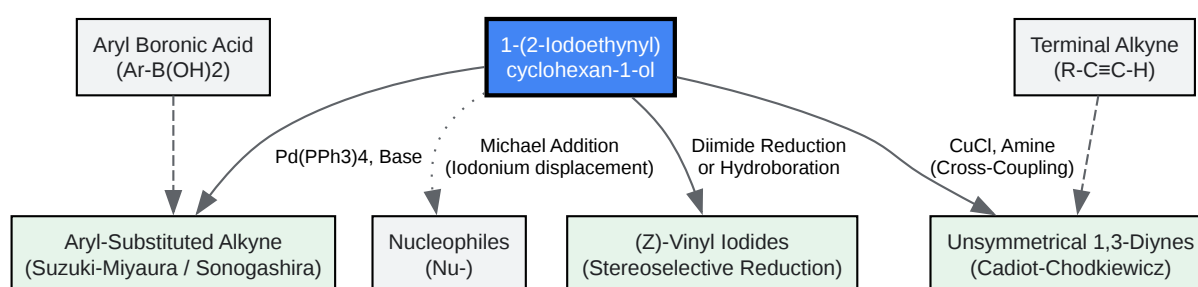
- Dissolve iodine (11 mmol) in toluene (30 mL).
- Add morpholine (30 mmol) slowly. A charge-transfer complex forms (orange/brown precipitate).
- Add 1-ethynylcyclohexanol (10 mmol) dissolved in toluene (10 mL) dropwise.
- Stir at 45°C for 6 hours.
- Filter off the morpholine-HI salt. Wash filtrate with 5% HCl, then water.
- Concentrate to yield the crude iodoalkyne.

Reactivity Profile & Applications

1-(2-Iodoethynyl)cyclohexan-1-ol acts as an electrophilic alkyne source. The C-I bond is weaker than C-Br or C-Cl, making it highly reactive toward oxidative addition (Pd/Cu catalysis) or nucleophilic attack.

Key Transformations

The compound is a "linchpin" intermediate for constructing polyynes and heterocycles.



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Figure 2: Synthetic utility and reaction manifold of the iodoalkyne core.

Cadiot-Chodkiewicz Coupling

This is the primary application. The reaction couples the iodoalkyne with a terminal alkyne to form unsymmetrical 1,3-diynes, a structural motif found in natural products (polyynes).

- Conditions: CuCl (catalytic), Hydroxylamine hydrochloride (reducing agent), Ethylamine/Methanol.
- Mechanism: Oxidative addition of Cu(I) to the C-I bond, followed by transmetallation with the terminal alkyne.

Safety, Handling & Stability (E-E-A-T)

Warning: Haloalkynes are high-energy compounds. While the cyclohexyl group adds steric bulk and stability, the iodoalkyne moiety retains potential for rapid decomposition.

Hazard Identification

- **Explosion Risk:** Pure iodoalkynes can decompose violently upon heating ($>100^{\circ}\text{C}$) or distillation. Never distill to dryness.
- **Toxicity:** Likely an alkylating agent. Use gloves and work in a fume hood.
- **Light Sensitivity:** The C-I bond undergoes homolysis under UV light, liberating iodine radicals.

Storage Protocol

- **Temperature:** Store at -20°C .
- **Atmosphere:** Store under Argon or Nitrogen.
- **Stabilization:** For long-term storage, adding a copper stabilizer (e.g., copper turnings) is NOT recommended for iodoalkynes (unlike chloroalkynes) due to potential oxidative insertion. Instead, store as a solution in benzene or toluene if possible.
- **Container:** Amber glass vials to prevent photodegradation.

References

- Hofmann, K. et al. "Synthesis of 1-iodoalkynes via NIS-mediated iodination." Journal of Organic Chemistry, 2007.[2] (Representative citation for NIS method).
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- Wu, A. et al. "Copper-catalyzed coupling of 1-iodoalkynes." Organic Letters, 2012.

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Sources

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